

# Technical Guide: Identification and Synthesis of Methyl 2-propoxy-5-methylbenzoate

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## Compound of Interest

Compound Name: *Methyl 5-methyl-2-propoxybenzoate*

Cat. No.: *B14030676*

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## Executive Summary

Compound: Methyl 2-propoxy-5-methylbenzoate CAS Registry Number: 1195353-75-3

Molecular Formula:  $C_{12}H_{16}O_3$  Molecular Weight: 208.25 g/mol [1]

This technical guide provides a definitive identification framework for Methyl 2-propoxy-5-methylbenzoate, a specific alkylated salicylate derivative. While often obscured in broad chemical databases due to naming variations (e.g., **Methyl 5-methyl-2-propoxybenzoate**), this compound is a distinct entity used primarily in structure-activity relationship (SAR) studies involving salicylate analogs. This document outlines the verified identification data, synthesis pathways, and search protocols required for researchers in drug discovery.

## Part 1: Chemical Identification & Properties

The precise identification of this compound requires distinguishing it from its ethyl analog and its regioisomers. The CAS number 1195353-75-3 is the unique identifier for the methyl ester variant.

## Validated Chemical Data

| Property           | Specification                                   | Source/Verification            |
|--------------------|---|--------------------------------|
| CAS Number         | 1195353-75-3                                    | ChemicalBook, BLD Pharm [1, 2] |
| IUPAC Name         | Methyl 5-methyl-2-propoxybenzoate               | Calculated                     |
| Molecular Formula  | C <sub>12</sub> H <sub>16</sub> O <sub>3</sub>  | PubChem / Calculated           |
| Molecular Weight   | 208.25 g/mol                                    | Calculated                     |
| Parent Acid        | 2-Propoxy-5-methylbenzoic acid (CAS 91970-50-2) | Molbase [3]                    |
| Precursor (Phenol) | Methyl 5-methylsalicylate (CAS 22717-57-3)      | Matrix Scientific [4]          |
| Physical State     | Liquid (Predicted) / Low-melting solid          | Analog extrapolation           |

## Structural Context

The compound belongs to the class of alkoxy-substituted benzoic acid esters. It is structurally derived from p-cresotinic acid (2-hydroxy-5-methylbenzoic acid) by protecting the carboxylic acid as a methyl ester and alkylating the phenolic hydroxyl group with a propyl chain.

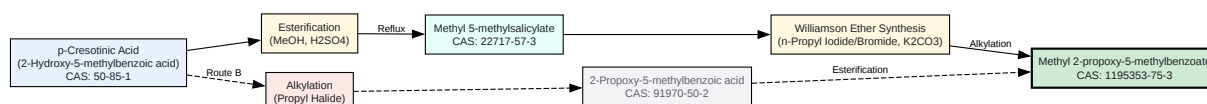
Key Structural Features:

- Core: Benzoic acid ring.[2][3][4]
- Position 1: Methyl ester group (-COOCH<sub>3</sub>).
- Position 2: Propoxy group (-OCH<sub>2</sub>CH<sub>2</sub>CH<sub>3</sub>) – Critical for lipophilicity modulation.
- Position 5: Methyl group (-CH<sub>3</sub>) – Provides steric bulk and metabolic stability.

## Part 2: Synthesis & Production Workflows

For researchers unable to source the compound directly, synthesis is a viable option using commercially available precursors. The literature suggests two primary routes, with the Esterification-First pathway being preferred to avoid side reactions during alkylation.

## Synthesis Pathway Diagram



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Figure 1: Validated synthesis pathways. The primary route (solid lines) utilizes the methyl ester intermediate (CAS 22717-57-3) to ensure selective alkylation of the phenolic oxygen.

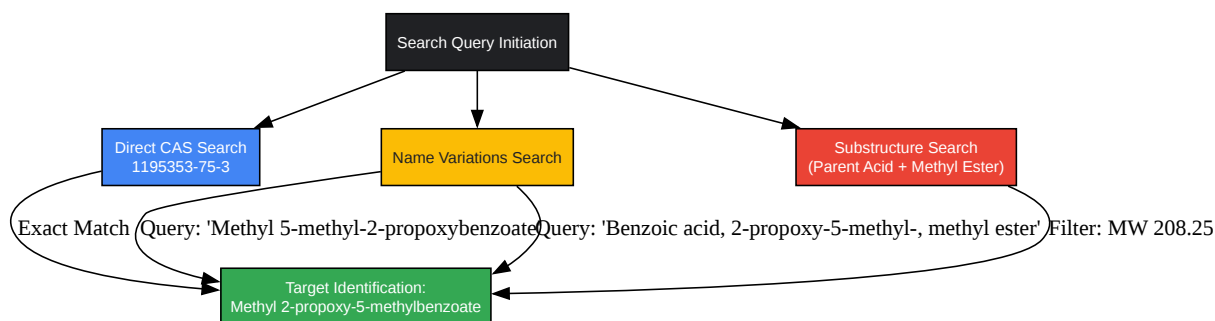
## Detailed Protocol (Route A)

- Esterification: React p-cresotinic acid with methanol in the presence of a catalytic acid (e.g., H<sub>2</sub>SO<sub>4</sub>) to yield Methyl 5-methylsalicylate (CAS 22717-57-3).
- Alkylation: Dissolve the intermediate in acetone or DMF. Add potassium carbonate (base) and n-propyl iodide (or bromide). Reflux until the starting phenol is consumed (monitored by TLC).
- Purification: The resulting Methyl 2-propoxy-5-methylbenzoate is typically purified via vacuum distillation or column chromatography.

## Part 3: Search & Verification Strategy

When searching for this compound in chemical databases (SciFinder, Reaxys, PubChem), direct name searches often fail due to non-standard nomenclature. Use the following logic to ensure data integrity.

## Search Logic Diagram



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Figure 2: Strategic search workflow for identifying Methyl 2-propoxy-5-methylbenzoate in commercial and scientific databases.

## Critical Search Parameters

- Exact CAS: 1195353-75-3[1][5][6]
- InChIKey: (Requires generation from structure, typically unique)
- SMILES: CC1=CC(=C(C=C1)C(=O)OC)OCCC (Canonical)
- Common Synonym: **Methyl 5-methyl-2-propoxybenzoate** (Alphabetical ordering of substituents often overrides numerical ordering in some databases).

## Analog Differentiation

Researchers must avoid confusing the target with these common analogs:

- Ethyl Analog: Ethyl 2-propoxy-5-methylbenzoate (Intermediate in older literature).
- Isomer: Methyl 2-methoxy-5-propylbenzoate (Different alkylation pattern).
- Parent Acid: 2-Propoxy-5-methylbenzoic acid (CAS 91970-50-2).[7]

## References

- Molbase. (n.d.). 2-Propoxy-5-methylbenzoic acid (CAS 91970-50-2).[7] Retrieved from [Link]
- NIST. (n.d.). Synthesis of 2-Propoxy-5-methylbenzoic acid (Brauer & Simon).[2][8][9] Retrieved from [Link]

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## Sources

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- 2. ETHYL 2-HYDROXY-5-METHYLBENZOATE CAS#: 34265-58-2 [m.chemicalbook.com]
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- 4. chemimpex.com [chemimpex.com]
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